

I-CBP112 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *I-CBP112 hydrochloride*

Cat. No.: *B2515675*

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Technical Support Center: I-CBP112 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **I-CBP112 hydrochloride**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **I-CBP112 hydrochloride** powder?

A: For long-term storage, the solid powder should be stored at -20°C, where it can be stable for up to three years.^{[1][2]} For short-term storage, such as days to weeks, it can be kept at 0-4°C.^[3] One supplier suggests stability for at least four years when stored at -20°C.^[4]

Q2: What is the recommended way to prepare and store stock solutions?

A: It is recommended to prepare and use solutions on the same day if possible.^[5] If storage is necessary, aliquot the stock solutions to avoid repeated freeze-thaw cycles and store them at -20°C for up to one month or at -80°C for up to one year.^{[1][5]} Before use, equilibrate the solution to room temperature and ensure any precipitate is fully dissolved.^[5]

Q3: In which solvents is **I-CBP112 hydrochloride** soluble?

A: **I-CBP112 hydrochloride** is soluble in several common laboratory solvents. Solubility data from various suppliers is summarized in the table below. Note that using fresh, anhydrous DMSO is recommended as moisture can reduce solubility.[1]

Q4: Is **I-CBP112 hydrochloride** stable at room temperature?

A: **I-CBP112 hydrochloride** is considered stable for shipping at ambient temperatures.[5] However, for storage, the recommended conditions should be followed to ensure long-term stability.

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitate observed in the stock solution after thawing.	The compound may have come out of solution at low temperatures.	Warm the vial to room temperature and vortex or sonicate to ensure the precipitate is fully redissolved before use. [2]
Inconsistent experimental results.	1. Improper storage leading to degradation. 2. Repeated freeze-thaw cycles of the stock solution. 3. Inaccurate concentration due to incomplete dissolution.	1. Ensure the compound and its solutions are stored at the recommended temperatures. 2. Aliquot stock solutions after preparation to minimize freeze-thaw cycles. [1] [6] 3. Confirm complete dissolution of the compound when preparing solutions. Gentle warming or sonication may aid dissolution. [2]
Difficulty dissolving the compound.	The solvent may be saturated or inappropriate. Moisture may have been absorbed by the solvent (especially DMSO).	1. Refer to the solubility data table to ensure you are using an appropriate solvent and concentration. 2. Use fresh, anhydrous DMSO for optimal solubility. [1] 3. Ultrasonic treatment and adjusting the pH to 1 with HCl can aid dissolution in 1M HCl. [2]

Data Presentation

Storage and Stability Summary

Form	Storage Temperature	Reported Stability	Source
Solid Powder	-20°C	≥ 4 years	[4]
Solid Powder	-20°C	3 years	[1][2]
Solid Powder	4°C	2 years (short term)	[2]
In Solvent	-80°C	1 year	[1]
In Solvent	-20°C	1 month	[1][5]

Solubility Data

Solvent	Concentration	Source
DMSO	100 mM	[5]
DMSO	94 mg/mL (~200.6 mM)	[1]
DMSO	16 mg/mL	[4]
DMSO	≥ 32 mg/mL (~68.29 mM)	[2]
DMF	16 mg/mL	[4]
Ethanol	16 mg/mL	[4]
PBS (pH 7.2)	10 mg/mL	[4]
1M HCl	100 mg/mL (~213.41 mM)	[2]

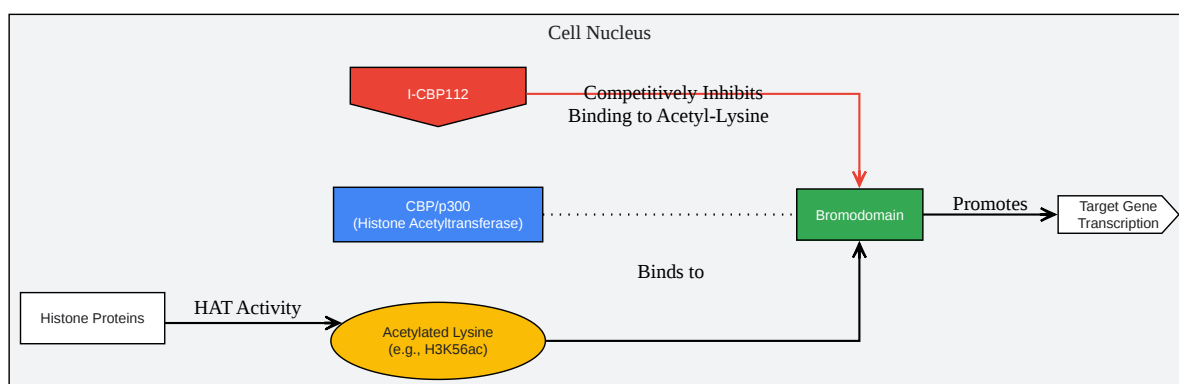
Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the required amount of **I-CBP112 hydrochloride** powder. The molecular weight of the hydrochloride form is 505.1 g/mol .[4] To prepare 1 mL of a 10 mM stock solution, you would need 5.051 mg.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.

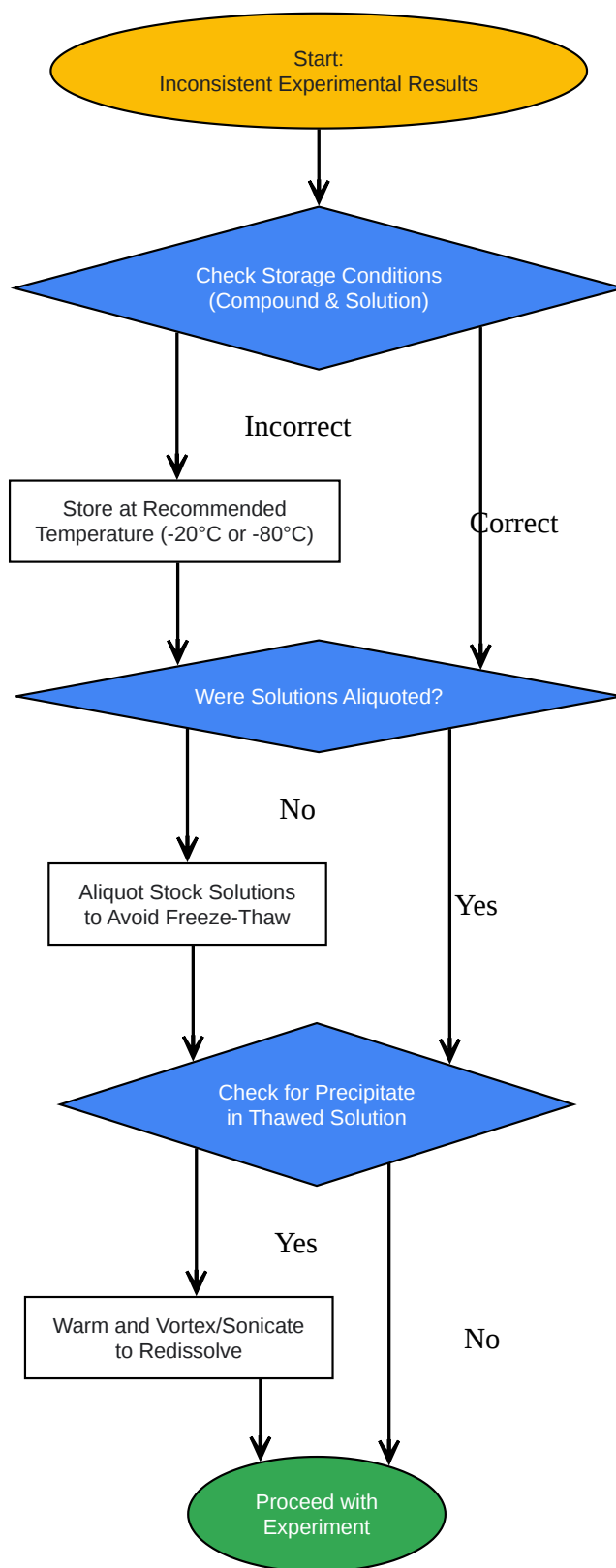
- **Mixing:** Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- **Storage:** If not for immediate use, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C or -80°C as recommended.

Visualizations



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Caption: Mechanism of action of I-CBP112 as a CBP/p300 bromodomain inhibitor.



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